Application Note: Analytical Characterization of Ethyl 5-fluoro-2-methoxybenzoate

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Compound of Interest

Compound Name:	*Ethyl 5-fluoro-2-methoxybenzoate*
CAS No.:	*773135-09-4*
Cat. No.:	*B1461699*

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Introduction & Scope

Ethyl 5-fluoro-2-methoxybenzoate (CAS: 773135-09-4) is a critical fluorinated aromatic intermediate often employed in the synthesis of pharmaceutical active ingredients (APIs), particularly kinase inhibitors and antipsychotics. Its structural integrity relies on three functional handles: the ethyl ester, the methoxy ether, and the fluorine substituent.

This Application Note provides a comprehensive analytical framework for the characterization of this molecule. Unlike generic protocols, this guide focuses on the specific challenges posed by this compound:

- Hydrolytic Instability: The ester bond is susceptible to hydrolysis, reverting to 5-fluoro-2-methoxybenzoic acid.
- Regio-isomerism: Confirming the position of the fluorine atom relative to the methoxy group.
- Fluorine Profiling: Utilizing 19F-NMR as a primary identification tool.

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Physicochemical Profile & Target Properties[1][2]

Before initiating instrumental analysis, the target profile must be established.

Property	Specification / Target	Analytical Relevance
Molecular Formula	$C_{10}H_{11}FO_3$	Confirmed by High-Res MS
Molecular Weight	198.19 g/mol	Parent ion $[M+H]^+$ = 199.20
Physical State	Low-melting solid or Viscous Oil	Purity dependent; impurities often lower MP.
Solubility	Soluble: MeOH, ACN, DCM, EtOAcInsoluble: Water	Dictates HPLC diluent (use 50:50 ACN:Water).
Key Impurities	1. 5-Fluoro-2-methoxybenzoic acid (Hydrolysis)2. Ethyl 5-fluoro-2-hydroxybenzoate (Precursor)	Acidic impurities require buffered/acidic HPLC mobile phase.

Protocol A: High-Performance Liquid Chromatography (HPLC)

Objective: Purity profiling and quantification of the hydrolysis impurity (Acid).

Method Rationale (Expertise & Experience)

Standard neutral mobile phases are unsuitable here. The potential impurity, 5-fluoro-2-methoxybenzoic acid, has a pKa of approximately 3.5-4.0. In a neutral mobile phase, it will partially ionize, leading to peak tailing and poor resolution from the main ester peak.

- Solution: We employ a 0.1% Formic Acid modifier. This lowers the pH (~2.7), suppressing ionization of the acid impurity, ensuring it elutes as a sharp, neutral species.

Chromatographic Conditions

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC (or equivalent).

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- Column: C18 Stationary Phase (e.g., Zorbax Eclipse Plus C18, 100mm x 4.6mm, 3.5µm).
- Column Temp: 30°C.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Aromatic ring) and 210 nm (Ester carbonyl).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (ACN) + 0.1% Formic Acid.

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	20	Initial equilibration
10.0	90	Elution of lipophilic ester
12.0	90	Wash
12.1	20	Re-equilibration
15.0	20	End of Run

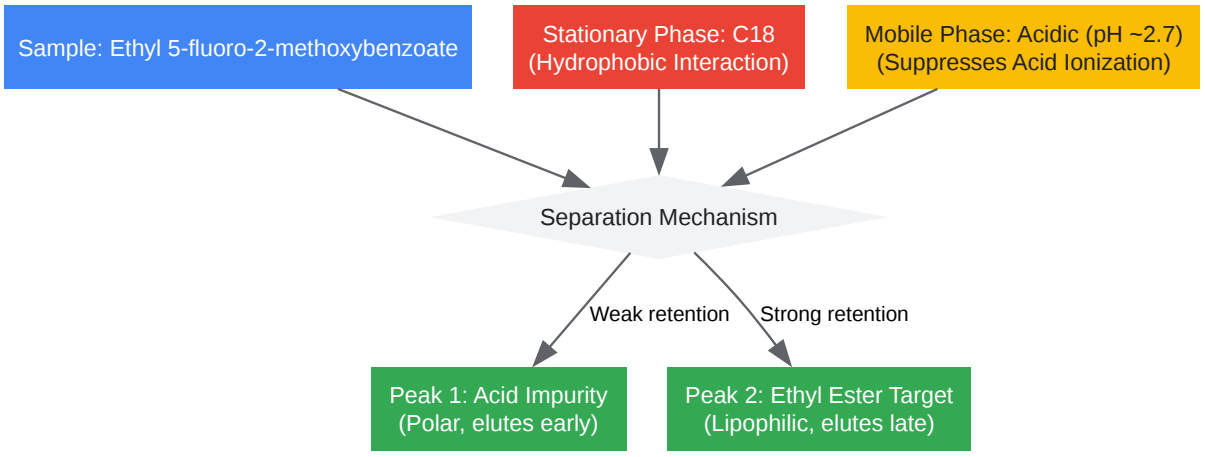
System Suitability (Self-Validating Logic)

To ensure the data is trustworthy, the system must pass these criteria before sample analysis:

- Resolution (Rs): > 2.0 between the Acid Impurity (approx RT 4-5 min) and Ethyl Ester (approx RT 8-9 min).
- Tailing Factor: < 1.5 for the main peak.
- Injection Precision: RSD < 1.0% for 5 replicate injections of the standard.

Analytical Logic Diagram

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Figure 1: HPLC separation logic highlighting the role of pH control in resolving the hydrolysis impurity.

Protocol B: Structural Confirmation via 19F-NMR

Objective: Unambiguous confirmation of the fluorine regiochemistry.

Method Rationale

Proton (1H) NMR can be crowded due to the aromatic region overlap. 19F-NMR is superior here because:

- Simplicity: The spectrum will show a single singlet (or multiplet if H-coupled) for the target, eliminating background noise.
- Shift Sensitivity: The chemical shift is highly sensitive to the ortho vs meta position of the methoxy group.

Experimental Setup

- Instrument: 400 MHz NMR (minimum).
- Solvent: $CDCl_3$ (Deuterated Chloroform).

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- Internal Standard:

  -Trifluorotoluene (

  -63.7 ppm) - Optional for quantitative purity.

- Parameters:
  - Pulse Sequence: zgfig (Inverse gated decoupling) to remove proton coupling for a singlet peak (simplifies integration).
  - Relaxation Delay (D1): > 10 seconds (Fluorine relaxes slowly; critical for accurate integration).

Expected Spectral Data

- 1H NMR (400 MHz, $CDCl_3$):
  - 1.38 (t, 3H, $-CH_2CH_3$)
  - 3.89 (s, 3H, $-OCH_3$)
  - 4.35 (q, 2H, $-CH_2CH_3$)
  - 6.90 - 7.50 (m, 3H, Aromatic protons). Note: Look for splitting of aromatic signals by F (J_{H-F} ~ 4-9 Hz).
- 19F NMR (376 MHz, $CDCl_3$):
  - Target Shift:

    -118 to -124 ppm.
  - Diagnostic: If the signal appears near -100 ppm or -140 ppm, suspect regio-isomer contamination (e.g., 3-fluoro or 4-fluoro isomers).

Protocol C: GC-MS for Volatiles & Residuals

Objective: Detection of residual ethanol (synthesis solvent) and non-UV active volatiles.

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Conditions

- Column: DB-624 (for volatiles) or HP-5MS (for impurities).
- Carrier Gas: Helium @ 1.0 mL/min.
- Temp Program: 40°C (hold 2 min)

  10°C/min

  240°C.
- MS Source: EI (70 eV).[1]
- Key Fragment Ions:
  - m/z 198 (Molecular Ion)
  - m/z 153 (Loss of ethoxy group $[M - OEt]^+$) - Base Peak.

Validation Strategy (ICH Q2(R1) Alignment)

To validate this method for regulatory submission, follow the ICH Q2(R1) guidelines.

Validation Workflow Diagram



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Figure 2: Sequential validation workflow ensuring method robustness and regulatory compliance.

Specific Validation Criteria

- Specificity: Inject the "Acid Impurity" alone. Ensure it does not co-elute with the Ester.
- Linearity: Construct a calibration curve from 50% to 150% of the target concentration.

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must be

.[2]

- Robustness: Deliberately vary flow rate (

  mL/min) and Column Temp (

  C). The resolution between Acid and Ester must remain

  .

References

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